

# Fluconazole Hydrate: A Comprehensive Technical Guide to its Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Fluconazole hydrate*

Cat. No.: *B1139179*

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This technical guide provides an in-depth analysis of the chemical properties and structural characteristics of **fluconazole hydrate**, a pivotal triazole antifungal agent. The information presented herein is intended to support research, development, and quality control activities related to this active pharmaceutical ingredient (API).

## Chemical and Physical Properties

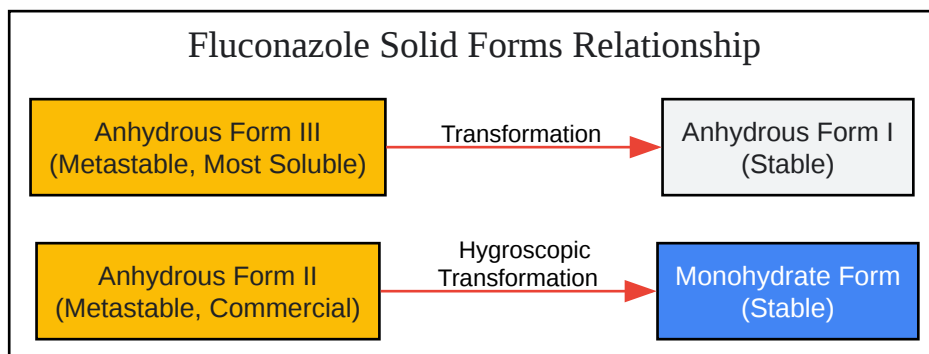
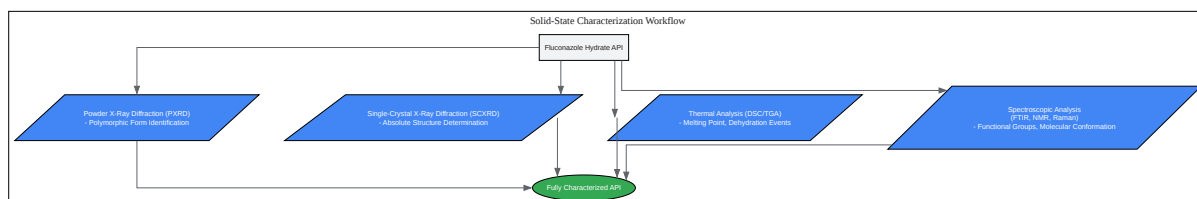
**Fluconazole hydrate** is the hydrated form of fluconazole, a synthetic bistriazole derivative.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below, providing a quantitative overview for easy reference and comparison.

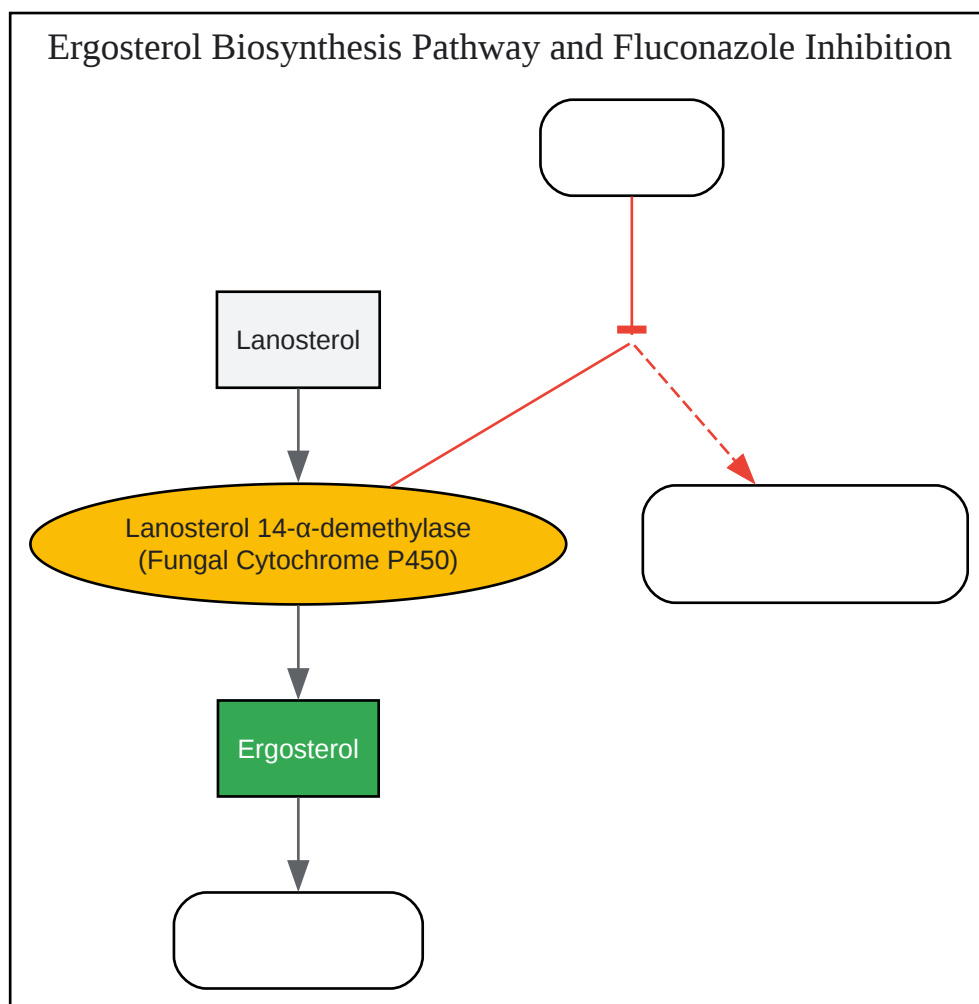
Property	Value	References
IUPAC Name	2-(2,4-difluorophenyl)-1,3-bis(1,2,4-triazol-1-yl)propan-2-ol;hydrate	[2]
Chemical Formula	C <sub>13</sub> H <sub>14</sub> F <sub>2</sub> N <sub>6</sub> O <sub>2</sub>	[2][3][4][5]
Molecular Weight	324.29 g/mol	[2][4][5]
Melting Point	138-140 °C (for anhydrous form)	[1][6]
Hydrate shows an endothermic peak at 102.7 °C	[7]	
pKa	1.76 (for its conjugate acid)	
Solubility		
in Water	≥3.2 mg/mL (with ultrasonic)	[8][3]
in Ethanol	≥28.8 mg/mL	[8][3]
in DMSO	≥16.35 mg/mL	[8][3]
in PBS (pH 7.2)	~0.2 mg/mL	[9]

## Structural Information

Fluconazole is a member of the triazole class of antifungal agents, characterized by a propan-2-ol backbone substituted with two 1H-1,2,4-triazol-1-yl groups and a 2,4-difluorophenyl group. [6] The presence of the hydrate form is a critical consideration in its solid-state chemistry, as the anhydrous form is known to be hygroscopic and can transform into the more stable monohydrate.[10][11]

The structural integrity and polymorphic form of **fluconazole hydrate** are typically confirmed through various analytical techniques as outlined in the workflow below.





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